

Application Note: Characterizing Desacetyl Triflusal- $^{13}\text{C}_6$ with Advanced NMR Spectroscopy

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Compound of Interest

Compound Name: Desacetyl Triflusal- $^{13}\text{C}_6$

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Audience: Researchers, scientists, and drug development professionals involved in the structural elucidation and quality control of isotopically labeled pharmaceutical compounds.

Abstract

This document provides detailed application notes and experimental protocols for the structural characterization of **Desacetyl Triflusal- $^{13}\text{C}_6$** using a suite of advanced Nuclear Magnetic Resonance (NMR) spectroscopy techniques. Desacetyl Triflusal, the active metabolite of the antiplatelet agent Triflusal, is often studied in its isotopically labeled form to facilitate metabolic and pharmacokinetic research. The incorporation of six ^{13}C atoms in the benzene ring necessitates specific NMR strategies for complete structural assignment. This guide covers sample preparation, data acquisition, and interpretation for 1D (^1H , ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments.

Introduction to Desacetyl Triflusal- $^{13}\text{C}_6$ Characterization

Desacetyl Triflusal-13C6 (2-hydroxy-4-(trifluoromethyl)benzoic-1,2,3,4,5,6- $^{13}\text{C}_6$ acid) is a stable isotope-labeled version of Triflusal's primary active metabolite.[\[1\]](#)[\[2\]](#) Accurate structural confirmation and purity assessment are critical for its use in drug development and clinical studies. NMR spectroscopy is the most powerful tool for the unambiguous structural elucidation of small molecules in solution.[\[3\]](#)[\[4\]](#)[\[5\]](#)

The uniform ^{13}C labeling of the aromatic ring introduces strong one-bond and multi-bond ^{13}C - ^{13}C couplings, which can complicate 1D ^{13}C spectra but provides invaluable connectivity information through 2D experiments. This note details the application of several key NMR experiments to overcome these challenges and achieve full characterization.

- ^1H NMR: Provides information on the number of different types of protons and their neighboring environments.
- ^{13}C NMR: Identifies all carbon atoms, including quaternary ones. The $^{13}\text{C}_6$ labeling dramatically increases the signal intensity of the aromatic carbons.[\[6\]](#)
- DEPT (Distortionless Enhancement by Polarization Transfer): Helps distinguish between CH, CH_2 , and CH_3 groups.[\[7\]](#)
- COSY (Correlation Spectroscopy): Reveals proton-proton (^1H - ^1H) couplings, identifying adjacent protons.[\[8\]](#)[\[9\]](#)
- HSQC (Heteronuclear Single Quantum Coherence): Correlates protons directly to their attached carbons (one-bond ^1H - ^{13}C couplings).[\[8\]](#)[\[10\]](#)[\[11\]](#)
- HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons over two to three bonds (long-range ^1H - ^{13}C couplings), which is crucial for connecting molecular fragments.[\[8\]](#)[\[11\]](#)

Predicted NMR Data for Desacetyl Triflusal-13C6

The following table summarizes the predicted quantitative NMR data for **Desacetyl Triflusal-13C6** dissolved in DMSO-d_6 . Chemical shifts are referenced to the residual solvent signal. This data is illustrative and may vary based on experimental conditions.

Atom Position	Predicted ^1H Shift (ppm)	Predicted ^{13}C Shift (ppm)	^1H Multiplicity	Key HMBC Correlations ($^1\text{H} \rightarrow ^{13}\text{C}$)
1	-	~169.5	-	-
2	-	~160.0	-	H3, H5
3	~7.10	~112.0	d	C1, C2, C4, C5
4	-	~135.0 (q)	-	H3, H5
5	~7.80	~130.0	d	C1, C3, C4, C6
6	~7.90	~118.0	s	C2, C4, C5
7 (CF ₃)	-	~123.0 (q)	-	H3, H5
OH	~11.5 (br s)	-	br s	C1, C2, C3
COOH	~13.5 (br s)	-	br s	C1, C2, C6

Note: Multiplicity for ^{13}C signals of the labeled ring will be complex due to ^{13}C - ^{13}C coupling. The CF₃ group will cause quartet (q) splitting in the C4 and C7 signals. d = doublet, s = singlet, br s = broad singlet.

Experimental Protocols

Materials and Equipment

- Sample: **Desacetyl Triflusal- $^{13}\text{C}6$** (5-10 mg for ^1H , 10-20 mg for ^{13}C and 2D experiments).
[\[12\]](#)[\[13\]](#)
- Solvent: Deuterated dimethyl sulfoxide (DMSO- d_6), 0.6-0.7 mL.[\[13\]](#)[\[14\]](#)
- Apparatus: 5 mm NMR tubes, clean and dry glassware (vial, Pasteur pipette), cotton or glass wool for filtration.[\[12\]](#)[\[15\]](#)
- Instrumentation: NMR spectrometer (e.g., 400 MHz or higher) equipped with a probe for ^1H and ^{13}C detection.

Protocol 1: Sample Preparation

A high-quality sample is essential for obtaining high-quality spectra.^{[15][16]} The sample should be a homogeneous solution, free of particulate matter.^[14]

- Weighing: Accurately weigh 10-20 mg of **Desacetyl Triflusal-¹³C6** into a clean, dry vial.
- Dissolution: Add approximately 0.7 mL of DMSO-d₆ to the vial. Gently swirl or vortex the vial until the sample is completely dissolved.
- Filtration: Pack a small piece of cotton or glass wool into a Pasteur pipette. Filter the sample solution through the pipette directly into a 5 mm NMR tube to remove any suspended particles.^[12]
- Volume Check: Ensure the sample height in the NMR tube is at least 4-5 cm.^{[8][12]}
- Capping and Labeling: Cap the NMR tube securely and label it clearly.

Protocol 2: 1D NMR Data Acquisition (¹H, ¹³C, DEPT)

- Instrument Setup: Insert the sample into the spectrometer. Lock the field using the deuterium signal from the DMSO-d₆ solvent. Tune and match the probe for both the ¹H and ¹³C frequencies.
- Shimming: Perform automated or manual shimming to optimize the magnetic field homogeneity, ensuring sharp, symmetrical peaks.
- ¹H NMR Acquisition:
 - Acquire a standard single-pulse ¹H spectrum.
 - Typical parameters: 16-32 scans, spectral width of ~16 ppm, acquisition time of ~2-3 seconds, relaxation delay of 1-2 seconds.
- ¹³C NMR Acquisition:
 - Acquire a proton-decoupled ¹³C spectrum.

- Typical parameters: 1024-4096 scans, spectral width of ~240 ppm, relaxation delay of 2 seconds.
- DEPT-135 Acquisition:
 - Acquire a DEPT-135 spectrum to differentiate carbon types.
 - CH/CH₃ signals will appear as positive peaks, while CH₂ signals will be negative. Quaternary carbons are not observed.

Protocol 3: 2D NMR Data Acquisition (COSY, HSQC, HMBC)

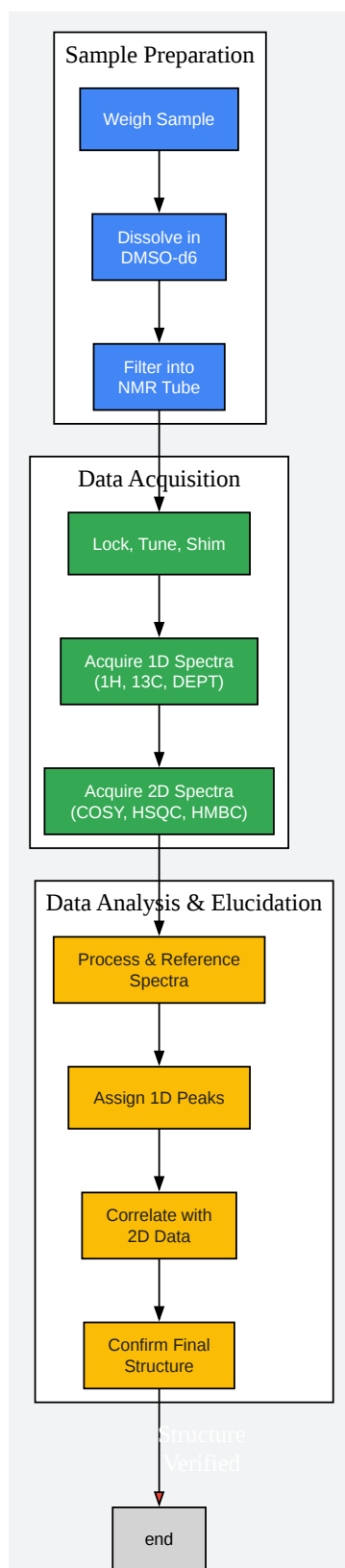
- COSY Acquisition:
 - Purpose: To identify ¹H-¹H spin systems.
 - Typical parameters: 2-4 scans per increment, 256-512 increments in the indirect dimension (F1).
- HSQC Acquisition:
 - Purpose: To identify direct ¹H-¹³C correlations.[\[11\]](#)
 - Typical parameters: 4-8 scans per increment, 256 increments in F1. Set the ¹JCH coupling constant to an average value of 145 Hz.
- HMBC Acquisition:
 - Purpose: To identify long-range ¹H-¹³C correlations (2-3 bonds).[\[11\]](#)
 - Typical parameters: 8-16 scans per increment, 256-512 increments in F1. Set the long-range coupling constant (ⁿJCH) to an optimized value of 8-10 Hz.[\[8\]](#)

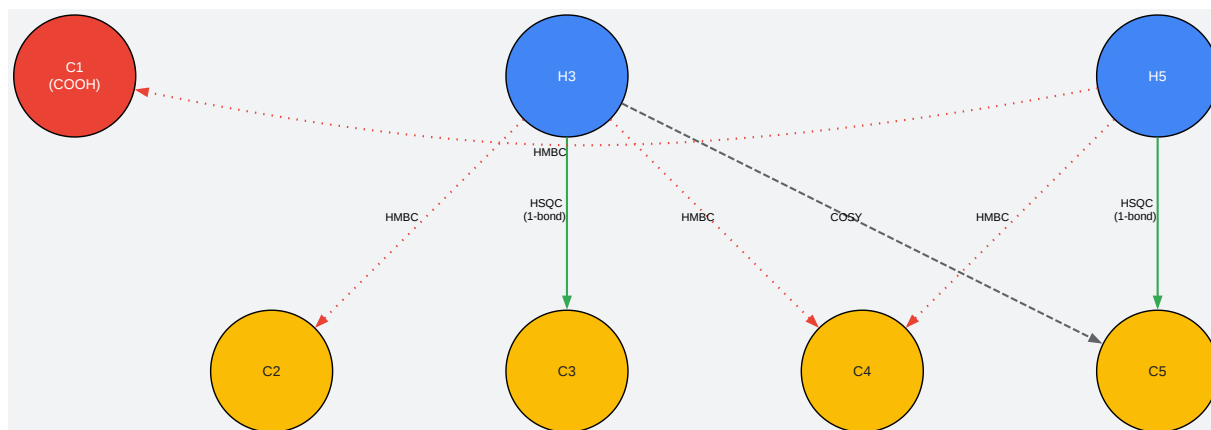
Data Analysis and Interpretation Workflow

A systematic approach is required to piece together the NMR data for full structural confirmation.

- Analyze ^1H NMR: Identify the number of aromatic protons and their splitting patterns.
- Analyze ^{13}C NMR & DEPT: Identify the total number of carbons and classify them (COOH, C-O, C-CF₃, aromatic CH).
- Assign Direct Connections with HSQC: Correlate each aromatic proton signal to its directly attached ^{13}C signal.
- Establish Proton Neighbors with COSY: Use COSY cross-peaks to confirm the connectivity between adjacent aromatic protons.
- Connect Fragments with HMBC: Use the HMBC spectrum to find long-range correlations. For example, correlate the aromatic protons to the quaternary carbons (like the carboxyl, hydroxyl-bearing, and CF₃-bearing carbons) to confirm the substitution pattern on the ring.
- Final Confirmation: Ensure all observed correlations are consistent with the known structure of **Desacetyl Triflusal-13C6**.

Visualizations





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